

Technical Support Center: tert-Butyl 3-(methylamino)azetidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-(methylamino)azetidine-1-carboxylate*

Cat. No.: *B153223*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the storage, handling, and use of **tert-butyl 3-(methylamino)azetidine-1-carboxylate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for tert-butyl 3-(methylamino)azetidine-1-carboxylate?

For optimal stability, **tert-butyl 3-(methylamino)azetidine-1-carboxylate** should be stored under refrigerated conditions, ideally between 0°C and 8°C.^[1] To prevent degradation from atmospheric components, it is best stored under an inert gas atmosphere, such as argon or nitrogen. Some suppliers also recommend storage at room temperature, but for long-term stability, refrigeration is advised.^[2] The hydrochloride salt of a similar compound is noted to be stable under dry, dark, and low-temperature conditions.^[3]

Q2: What is the appearance and purity of this compound?

This compound is typically a yellow liquid.^[1] The purity is generally high, often ≥95% as determined by assay.^[1]

Q3: What are the known incompatibilities for this compound?

To maintain the integrity of the compound, avoid contact with strong oxidizing agents, as well as sources of heat and ignition.[3] It is also advisable to avoid exposure to moisture.

Q4: In which solvents is **tert-butyl 3-(methylamino)azetidine-1-carboxylate** soluble?

While specific quantitative solubility data is not readily available, the hydrochloride salt of a closely related compound is soluble in water and organic solvents such as methanol, ethanol, and dichloromethane.[3] This suggests that **tert-butyl 3-(methylamino)azetidine-1-carboxylate** is likely to have good solubility in a range of common laboratory solvents.

Troubleshooting Guides

Problem: Inconsistent experimental results.

If you are experiencing variability in your experimental outcomes, consider the following potential issues with your **tert-butyl 3-(methylamino)azetidine-1-carboxylate**:

- **Degradation:** Has the compound been stored correctly? Improper storage, such as exposure to air, moisture, or elevated temperatures, can lead to degradation. For long-term storage, refrigeration and an inert atmosphere are recommended.
- **Contamination:** Was the container properly sealed? Ensure there is no cross-contamination from other reagents.

Problem: Difficulty dissolving the compound.

If you are facing challenges in dissolving the compound, refer to the following suggestions:

- **Solvent Choice:** While this compound is expected to be soluble in many organic solvents, its solubility may vary. If you are having trouble with a nonpolar solvent, try a more polar one like methanol, ethanol, or even water, especially if you are using a salt form.
- **Gentle Warming:** Gentle warming of the solvent may aid in dissolution. However, be cautious to avoid excessive heat which could lead to degradation.

Data Presentation

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[1]
Molecular Weight	200.15 g/mol	[1]
Appearance	Yellow liquid	[1]
Purity	≥ 95%	[1]

Table 2: Recommended Storage and Handling

Parameter	Recommendation	Source
Storage Temperature	0-8 °C (Refrigerated)	[1]
Atmosphere	Inert Gas (e.g., Argon, Nitrogen)	[3]
Incompatibilities	Strong oxidizing agents, heat, moisture	

Experimental Protocols

General Protocol for N-Arylation of **tert-Butyl 3-(methylamino)azetidine-1-carboxylate**

This protocol is a general guideline for the N-arylation of **tert-butyl 3-(methylamino)azetidine-1-carboxylate**, a common reaction in the synthesis of more complex molecules for pharmaceutical and agrochemical research.[1]

Materials:

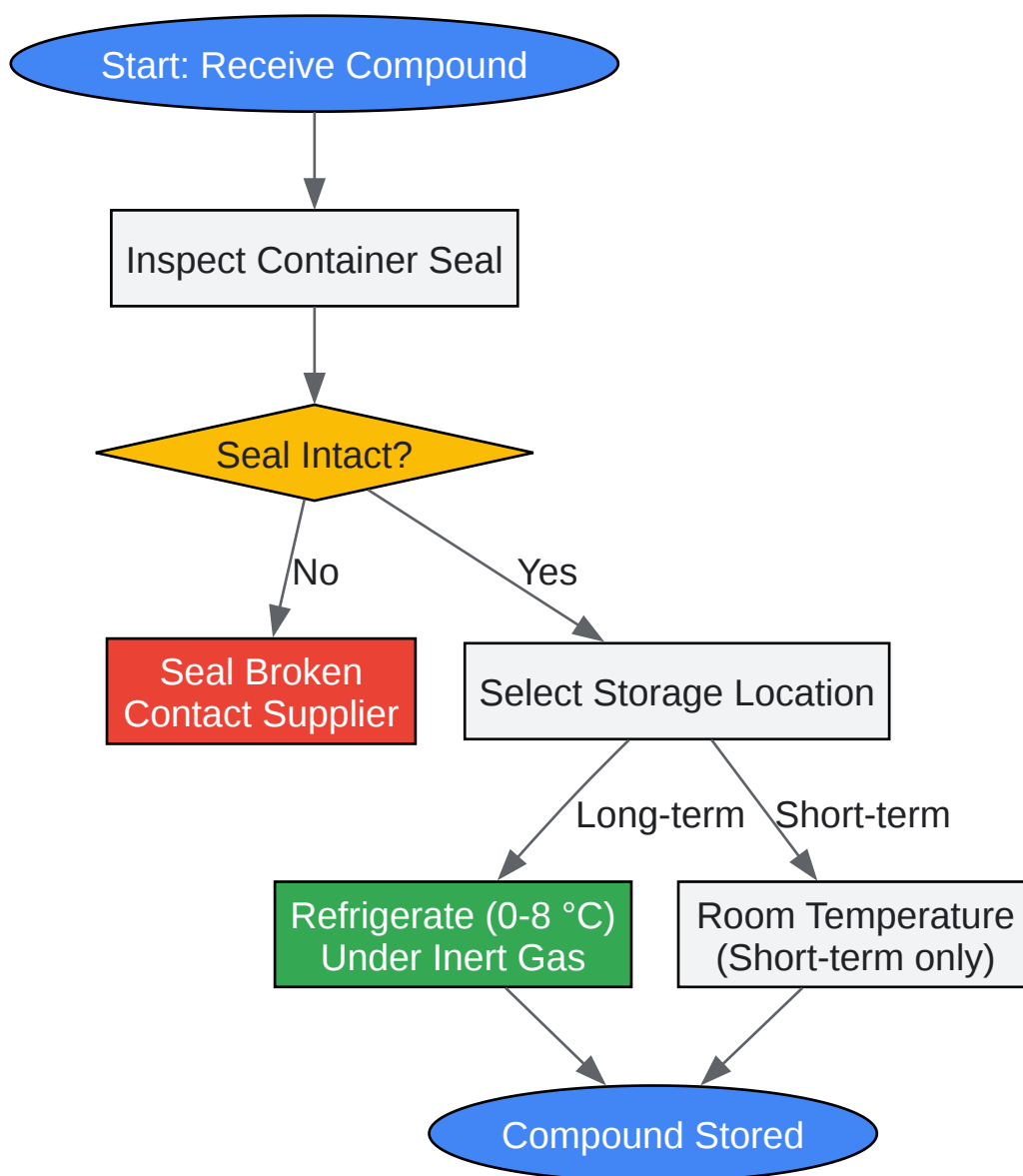
- **tert-Butyl 3-(methylamino)azetidine-1-carboxylate**
- Aryl halide (e.g., aryl bromide or chloride)
- Palladium catalyst (e.g., Pd₂(dba)₃)
- Ligand (e.g., BINAP)

- Base (e.g., NaOtBu)
- Anhydrous toluene
- Anhydrous reaction vessel
- Inert atmosphere (Argon or Nitrogen)
- Standard laboratory glassware and purification equipment (e.g., column chromatography)

Procedure:

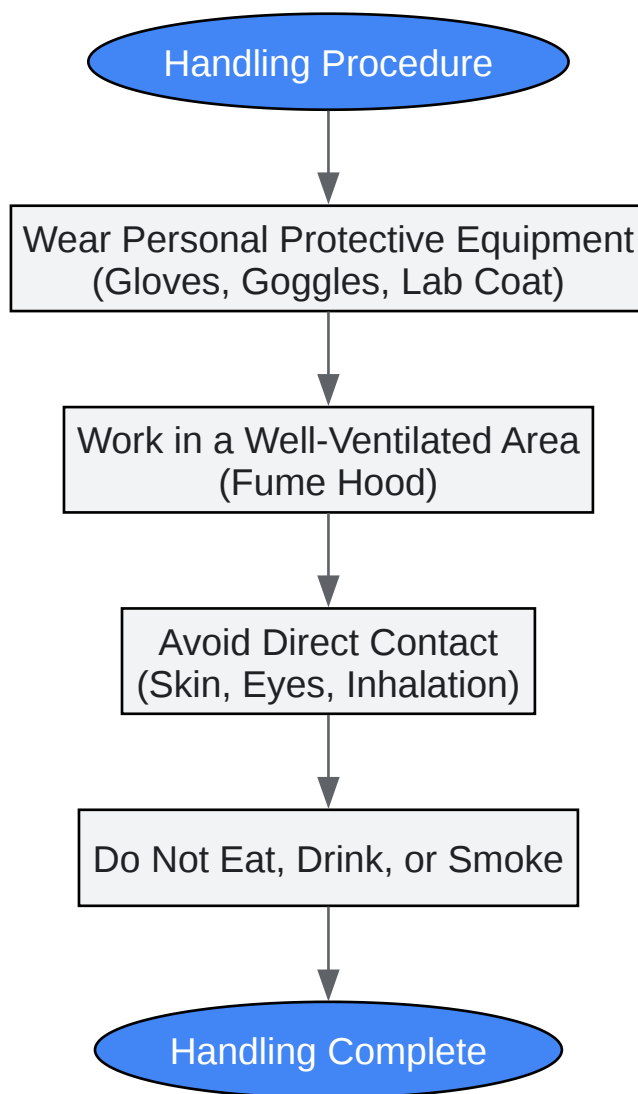
- To an oven-dried reaction vessel under an inert atmosphere, add the aryl halide (1.0 eq), **tert-butyl 3-(methylamino)azetidine-1-carboxylate** (1.2 eq), palladium catalyst (e.g., 2 mol%), and ligand (e.g., 4 mol%).
- Add anhydrous toluene to the vessel.
- Stir the mixture at room temperature for 10-15 minutes.
- Add the base (e.g., 1.4 eq) to the reaction mixture.
- Heat the reaction to the desired temperature (e.g., 80-110 °C) and monitor the progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction to room temperature.
- Quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the desired N-arylated product.

Visualizations



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Caption: Recommended storage workflow for **tert-butyl 3-(methylamino)azetidine-1-carboxylate**.



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Caption: Essential handling precautions for **tert-butyl 3-(methylamino)azetidine-1-carboxylate**.

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